

Unveiling the Molecular Architecture of Glyphosine: A Technical Guide

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Compound of Interest

Compound Name: *Glyphosine*

Cat. No.: *B166191*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and properties of **Glyphosine**, a significant plant growth regulator. The information is presented to cater to the needs of researchers, scientists, and professionals involved in drug development and related fields.

Chemical Identity and Structure

Glyphosine, known by trade names such as Polaris, is a tertiary amino compound.^{[1][2]} Structurally, it is a derivative of the amino acid glycine, characterized by the presence of two phosphonomethyl groups attached to the nitrogen atom.^[1] This unique arrangement confers its classification as a phosphonic acid.^{[1][2]}

The definitive chemical structure of **Glyphosine** is presented below, detailing the atomic arrangement and bonding that define its chemical behavior and biological activity.

Chemical Structure Diagram

Caption: 2D chemical structure of **Glyphosine**.

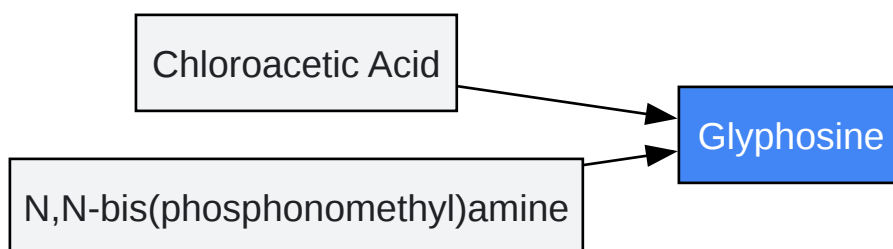
Physicochemical Properties

A summary of the key chemical identifiers and properties of **Glyphosine** is provided in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	2-[bis(phosphonomethyl)amino]acetic acid	[1]
or N,N-bis(phosphonomethyl)glycine	[2][3][4]	
Chemical Formula	C ₄ H ₁₁ NO ₈ P ₂	[1][2][4][5][6]
Molecular Weight	263.08 g/mol	[1][5][6]
SMILES String	C(C(=O)O)N(CP(=O)(O)O)CP(=O)(O)O	[1]
CAS Number	2439-99-8	[2][5][6]
Appearance	Colorless solid	[2]
Synonyms	Glyphosphine, Polaris, CP-41845, MON-845	[1][2][5]

Synthesis Overview

The synthesis of **Glyphosine** can be achieved through the reaction of chloroacetic acid with N,N-bis(phosphonomethyl)amine.[2] This method provides a direct route to the formation of the N,N-bis(phosphonomethyl)glycine structure.



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Caption: Simplified synthesis pathway of **Glyphosine**.

Mechanism of Action and Biological Role

Glyphosine primarily functions as a plant growth regulator.[1][5] Its application, particularly on sugarcane and sugar beet, leads to an inhibition of fiber production.[2] This metabolic shift results in the plant allocating more of its dry matter towards sucrose storage, thereby increasing the sugar yield.[2] In other plants, such as maize, **Glyphosine** has been observed to induce chlorosis by inhibiting plasmid RNA synthesis.[2]

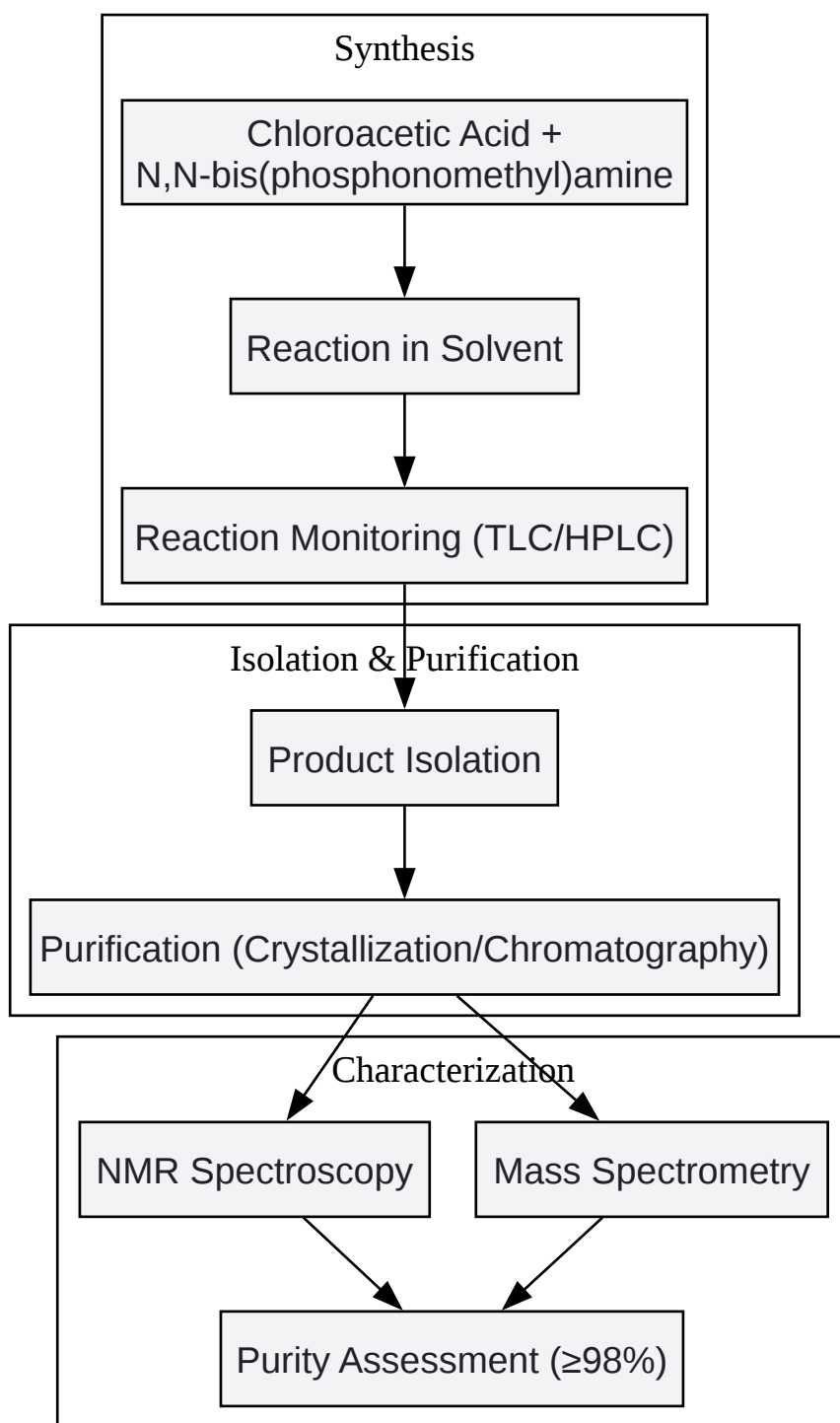
Interestingly, beyond its role in agriculture, **Glyphosine** has been shown to possess immunomodulatory and anti-diabetic properties.[6] It can enhance the T cell response to a specific insulin B chain peptide by modulating its presentation on major histocompatibility complex (MHC) class II molecules.[6]

Experimental Protocols

While a detailed, step-by-step experimental protocol for the synthesis or application of **Glyphosine** is beyond the scope of this guide, the fundamental principles can be outlined.

General Synthesis Protocol Outline

A typical synthesis would involve the reaction of equimolar amounts of chloroacetic acid and N,N-bis(phosphonomethyl)amine in a suitable solvent. The reaction progress would be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). Upon completion, the product would be isolated and purified, likely through crystallization or column chromatography. Characterization of the final product would be performed using methods like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) to confirm its identity and purity.



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Caption: General workflow for **Glyphosine** synthesis and analysis.

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